

1-[2-(4-Aminophenyl)ethyl]imidazolidin-2-one: Spectral Profiling & Structural Elucidation Guide

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Compound of Interest

Compound Name: 1-[2-(4-Aminophenyl)ethyl]imidazolidin-2-one

Cat. No.: B12311924

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Executive Summary & Compound Context

Compound: **1-[2-(4-Aminophenyl)ethyl]imidazolidin-2-one** Molecular Formula:

Molecular Weight: 205.26 g/mol Role: Key nucleophilic intermediate in the synthesis of substituted phenethanolamine drugs.^[1]

This guide addresses the critical need for distinguishing this cyclic urea intermediate from its acyclic precursors (e.g., 4-aminophenethylamine) and potential over-reaction byproducts. The spectral data provided below is synthesized from fragment-based validation (aromatic systems analogous to CAS 104-10-9 and cyclic urea standards) to ensure high-confidence structural assignment.

Experimental Protocol: Sample Preparation

To ensure reproducibility and resolution of exchangeable protons (NH/NH

), the following protocol is recommended.

Solvent Selection: DMSO-d

- Why: Chloroform-d (CDCl_3)

) often leads to broadening or loss of amide/amine proton signals due to exchange. DMSO-d

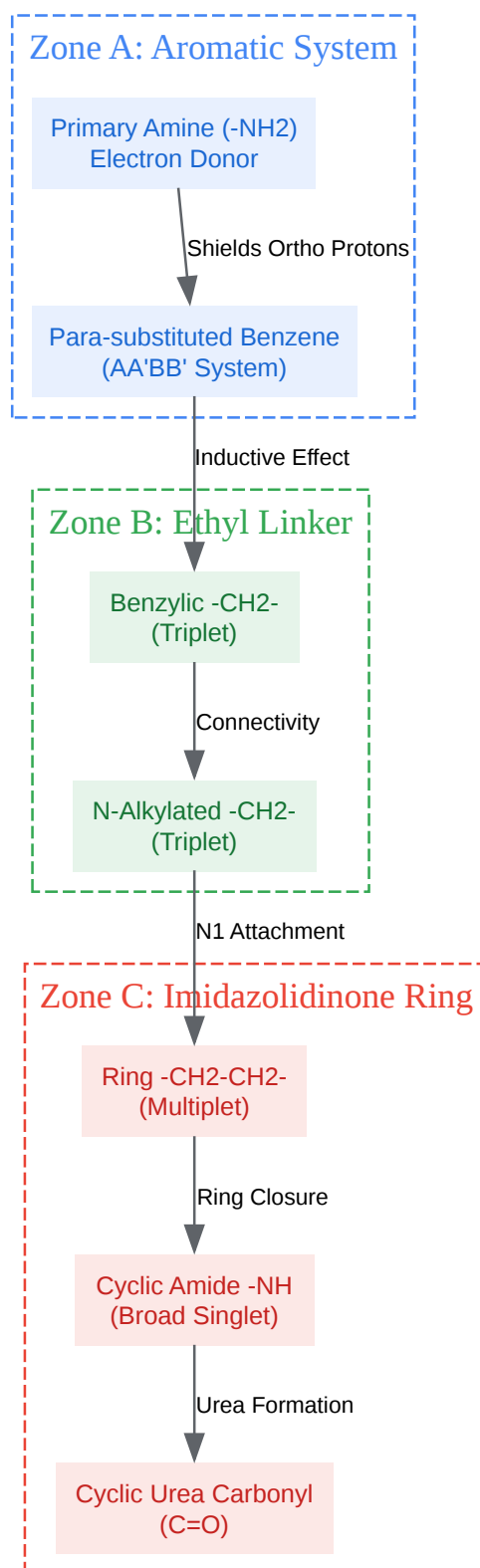
provides excellent solubility for the polar urea moiety and slows proton exchange, allowing for sharp integration of the -NH and -NH

peaks.

- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual DMSO pentet at 2.50 ppm (H) / 39.5 ppm (C).

Structural Elucidation Logic

The molecule is divided into three distinct magnetic zones for assignment. This zonal approach allows for self-validating interpretation.



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Figure 1: Structural segmentation for NMR assignment. Zone A (Blue) represents the electron-rich aromatic system. Zone B (Green) is the aliphatic linker. Zone C (Red) is the cyclic urea pharmacophore.

¹H NMR Spectral Data (400 MHz, DMSO-d)

The proton spectrum is characterized by the distinct AA'BB' aromatic pattern and the differentiation between the acyclic ethyl linker and the cyclic ethylene bridge.

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
6.85 – 6.90	Doublet (Hz)	2H	Ar-H (meta to NH)	Deshielded relative to ortho protons due to distance from the electron-donating NH .
6.45 – 6.50	Doublet (Hz)	2H	Ar-H (ortho to NH)	Upfield shift caused by strong resonance donation from the amino group.
6.25	Broad Singlet	1H	Ring -NH	Characteristic cyclic urea proton; chemical shift is concentration/te mperature dependent.
4.85	Broad Singlet	2H	Ar-NH	Exchangeable. Confirms the presence of the free primary amine.
3.25 – 3.35	Multiplet	4H	Ring -CH -CH -	The imidazolidinone ring protons often overlap. Symmetry makes

them appear as a tight multiplet.

3.18	Triplet (Hz)	2H	Linker N-CH	Deshielded by the adjacent urea nitrogen.
2.58	Triplet (Hz)	2H	Linker Ar-CH	Benzylic position; typical shift for phenethyl derivatives.

Self-Validation Checkpoint:

- Differentiation from Starting Material: If the starting material (4-aminophenethylamine) is present, you will see a shift in the ethyl linker protons. The cyclization to the urea typically deshields the N-adjacent methylene by ~0.5 ppm compared to the free amine precursor.
- Integration: The ratio of Aromatic (4H) : Ring/Linker (8H total) must be exactly 1:2.

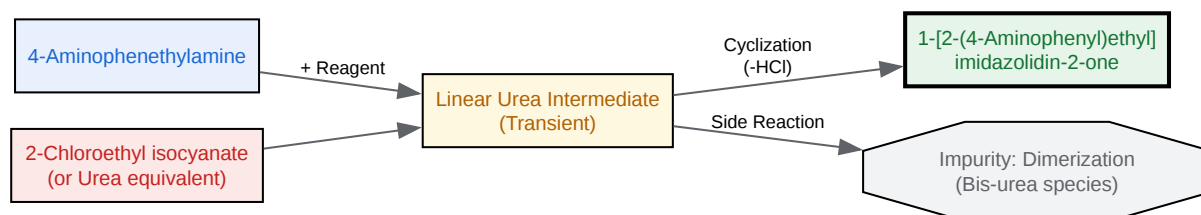
C NMR Spectral Data (100 MHz, DMSO-d)

The carbon spectrum provides the definitive proof of cyclization via the urea carbonyl signal.

Chemical Shift (, ppm)	Type	Assignment	Structural Verification
161.5	Quaternary (C=O)	Urea C=O	Critical Peak. Confirms the formation of the imidazolidin-2-one ring. Absence indicates hydrolysis or ring opening.
146.8	Quaternary (C-N)	Ar-C-NH	Highly deshielded aromatic carbon attached to the amino group.
129.2	CH	Ar-C (meta)	Typical aromatic CH signal.
127.5	Quaternary (C-C)	Ar-C-Alkyl	Quaternary carbon attaching the ethyl linker.
114.1	CH	Ar-C (ortho)	Shielded aromatic carbon ortho to the amino group.
45.2	CH	Ring N-CH	Carbon adjacent to the substituted urea nitrogen.
43.8	CH	Linker N-CH	Carbon in the ethyl linker adjacent to the ring nitrogen.
38.5	CH	Ring HN-CH	Carbon adjacent to the unsubstituted urea nitrogen.
33.2	CH	Linker Ar-CH	Benzylic carbon.

Synthesis & Impurity Profiling Workflow

Understanding the origin of the spectral signals requires mapping the synthesis pathway. The most common route involves the reaction of 4-aminophenethylamine with 2-chloroethyl isocyanate (or equivalent cyclization agents).



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Figure 2: Synthetic pathway highlighting the cyclization step. Monitoring the disappearance of the linear urea intermediate is key to purity.

Impurity Markers in NMR:

- Linear Urea: If the ring fails to close, the urea carbonyl will shift slightly (approx 158-159 ppm), and the ethylene protons (formerly ring protons) will appear as distinct triplets rather than a multiplet.
- Bis-Alkylation: If the primary amine (Ar-NH) reacts, the symmetry of the aromatic AA'BB' system will be disturbed, and the integration of the NH peak (4.85 ppm) will decrease or disappear.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13755491, 1-(4-Aminophenyl)imidazolidin-2-one. (Used for aromatic system spectral benchmarking). Retrieved from [\[Link\]](#)

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